

8-Bromoquinoline-4-carboxylic Acid: A Review of Publicly Available Data

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Compound of Interest

Compound Name: 8-Bromoquinoline-4-carboxylic acid

Cat. No.: B170260

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Introduction

8-Bromoquinoline-4-carboxylic acid is a chemical compound with the molecular formula C10H6BrNO2. While its specific mechanism of action, biological targets, and associated signaling pathways are not detailed in currently available public literature, this whitepaper consolidates the existing information regarding its chemical properties and notes the absence of comprehensive biological studies. This document serves to inform researchers of the current knowledge gaps and potential areas for future investigation.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **8-Bromoquinoline-4-carboxylic acid** is presented below. This data is aggregated from various chemical supplier databases and public chemical information repositories.

Property	Value	Source
Molecular Formula	C10H6BrNO2	PubChem
Molecular Weight	252.07 g/mol	Sigma-Aldrich[1]
CAS Number	121490-67-3	Thoreauchem[2]
Appearance	Solid	Sigma-Aldrich[1]
Purity	Typically ≥97%	Thoreauchem, Ambeed Inc.[1] [2]
Storage Temperature	Room Temperature, Inert atmosphere	Sigma-Aldrich[1]
IUPAC Name	8-bromoquinoline-4-carboxylic acid	Sigma-Aldrich[1]
InChI Key	CYYGVTADNDJJFZ-UHFFFAOYSA-N	Sigma-Aldrich[1]

Biological Activity and Mechanism of Action: An Overview of the Knowledge Gap

A comprehensive search of scientific literature and databases reveals a significant lack of information regarding the mechanism of action of **8-Bromoquinoline-4-carboxylic acid**. There are no publicly accessible studies that delineate its specific biological targets, its effects on cellular signaling pathways, or its potential therapeutic applications.

While research exists on other quinoline-based compounds, these findings cannot be directly extrapolated to **8-Bromoquinoline-4-carboxylic acid**. For instance, studies on other quinoline carboxylic acid derivatives have identified them as inhibitors of enzymes like dihydroorotate dehydrogenase, and some quinazoline derivatives have been investigated as kinase inhibitors. However, the specific substitutions on the quinoline ring, such as the bromine at the 8th position and the carboxylic acid at the 4th position, are critical in determining the molecule's pharmacological profile.

Future Directions

The absence of data on the biological activity of **8-Bromoquinoline-4-carboxylic acid** presents an open field for investigation. Future research efforts could focus on:

- High-throughput screening: To identify potential biological targets.
- Cell-based assays: To determine its effects on various cellular processes.
- In silico modeling: To predict potential binding sites and interactions with proteins.

Conclusion

8-Bromoquinoline-4-carboxylic acid is a readily available chemical compound with well-defined physical and chemical properties. However, there is a clear and significant gap in the scientific literature regarding its biological mechanism of action. This presents an opportunity for novel research to uncover its potential pharmacological effects and explore its viability as a lead compound in drug discovery programs. Researchers are encouraged to undertake foundational studies to elucidate the biological role of this molecule.

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References

- 1. 4-Bromoquinoline-8-carboxylic acid | 1416438-29-3 [sigmaaldrich.com]
- 2. thoreauchem.com [thoreauchem.com]
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